

Unveiling TPU-0037A: A Technical Guide to a Promising Anti-MRSA Antibiotic

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Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B563020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **TPU-0037A**, a potent antibiotic with significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). This document consolidates available data on its chemical structure, biological activity, and biosynthetic origins, presenting it in a structured format for researchers and drug development professionals.

Chemical Profile of TPU-0037A

TPU-0037A is a natural product isolated from the fermentation broth of *Streptomyces platensis* TP-A0598.[1] It is a congener of lydicamycin, a family of complex polyketide antibiotics.[1]

Property	Value	Source
Chemical Formula	C46H72N4O10	[1]
Molecular Weight	841.08 g/mol	[1]
CAS Number	485815-59-6	[1]
Formal Name	(+)-2-[21-[1-[(2,5-dihydro-4-hydroxy-2-oxo-1H-pyrrol-3-yl)carbonyl]-1,2,4a,5,6,7,8,8a-octahydro-5,6-dihydroxy-1,3-dimethyl-2-naphthalenyl]-2,6,10,14,18-pentahydroxy-11,17,19-trimethyl-4,8,12,16-heneicosatetraen-1-yl]-1-pyrrolidinecarboximidamide	
Synonyms	Antibiotic TPU-0037-A	[1]
SMILES String	<chem>O=C(C1=C(CNC1=O)O)C2(C3C(C(C(O)CC3)O)C=C(C)C2C</chem> <chem>CC(C)C(O)/C(C)=C/CC(O)/C=C/C/C(C)C(O)/C=C/CC(O)/C=C/CC(O)CC4N(CCC4)C(N)=N)C</chem>	[1]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO.	

Biological Activity and Mechanism of Action

TPU-0037A exhibits potent antibacterial activity primarily against Gram-positive bacteria. Its efficacy against MRSA makes it a compound of significant interest in the search for new antibiotics to combat resistant pathogens.

Antibacterial Spectrum

The minimum inhibitory concentrations (MICs) of **TPU-0037A** against various bacterial strains are summarized below.

Bacterial Strain	MIC (µg/mL)
Methicillin-resistant <i>S. aureus</i> (MRSA)	1.56 - 12.5
<i>Bacillus subtilis</i>	1.56 - 12.5
<i>Micrococcus luteus</i>	1.56 - 12.5
<i>Escherichia coli</i>	>50
<i>Proteus mirabilis</i>	>50
<i>Proteus vulgaris</i>	>50
<i>Pseudomonas aeruginosa</i>	>50

Data sourced from MedchemExpress.[\[1\]](#)

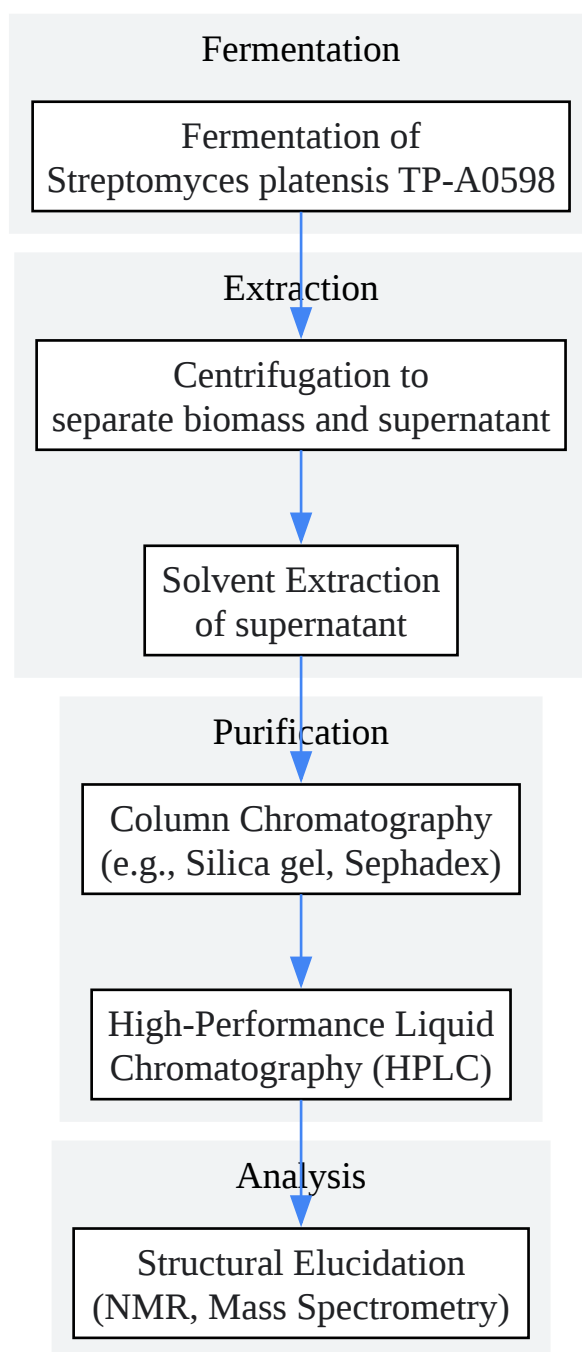
Postulated Mechanism of Action

The precise mechanism of action for **TPU-0037A** has not been definitively elucidated in the available literature. However, as a member of the polyketide class of antibiotics, its mode of action is likely to be similar to other compounds in this category. These mechanisms often involve the disruption of the bacterial cell membrane or the inhibition of essential enzymes like DNA gyrase. Further research is required to determine the specific molecular target of **TPU-0037A**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation and purification of **TPU-0037A** are not extensively published. However, a general workflow can be inferred from the discovery and characterization of similar natural products.

General Workflow for Isolation and Purification

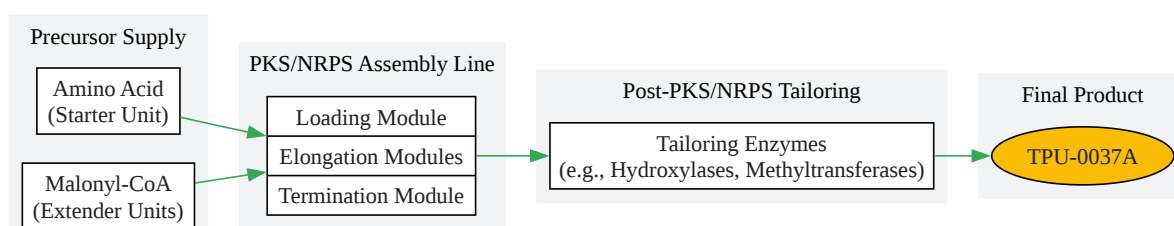
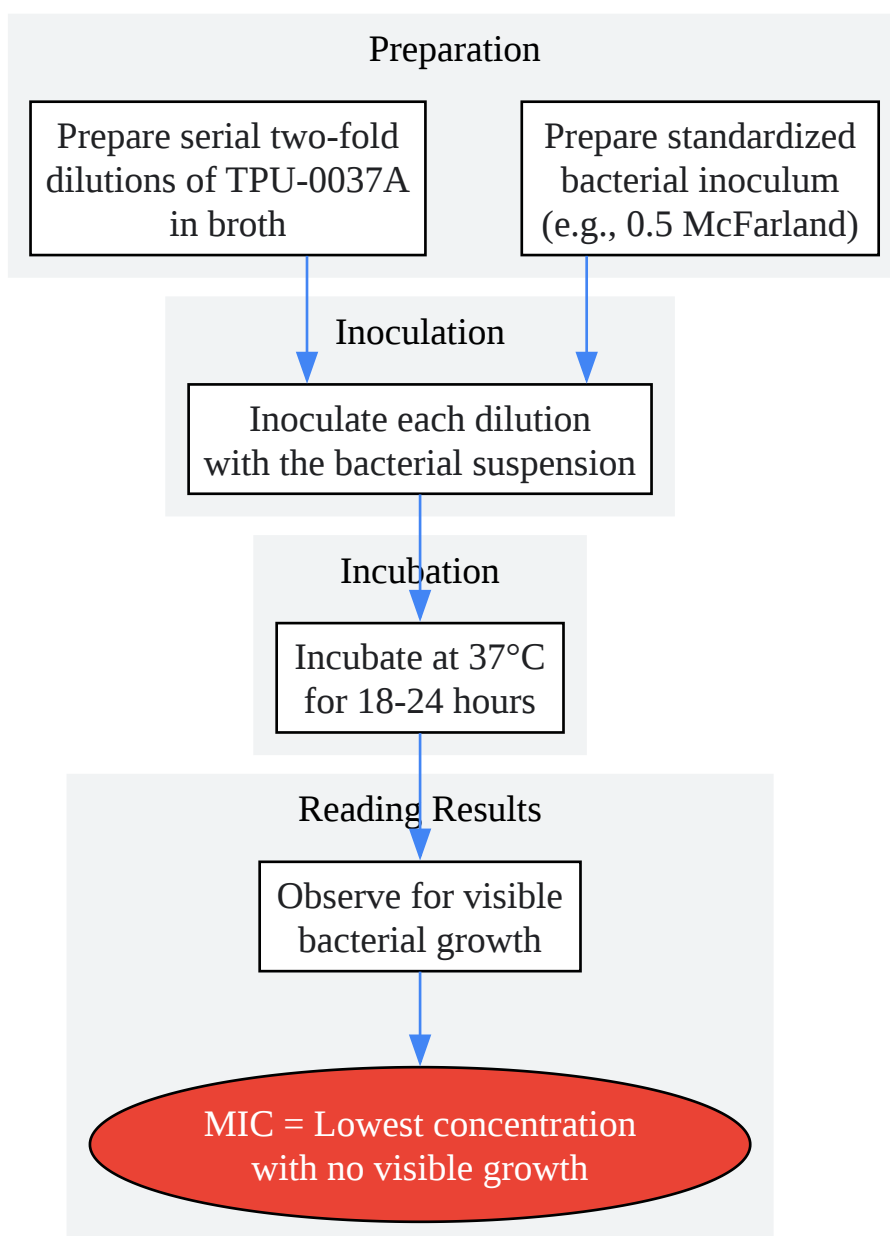


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A generalized workflow for the isolation and purification of **TPU-0037A**.

Determination of Minimum Inhibitory Concentration (MIC)

The following diagram outlines a standard broth microdilution method for determining the MIC of an antimicrobial agent like **TPU-0037A**.



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References

- 1. journals.asm.org [journals.asm.org]
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Phone: (601) 213-4426

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